

An In-depth Technical Guide to the Nomenclature of 4-(Trifluoromethyl)benzonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(Trifluoromethyl)benzonitrile

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This guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, providing a detailed examination of the synonyms, alternative names, and critical identifiers for the chemical compound **4-(Trifluoromethyl)benzonitrile**. Understanding the varied nomenclature of this important synthetic building block is crucial for accurate literature review, unambiguous procurement, and precise regulatory compliance.

Introduction: The Significance of 4-(Trifluoromethyl)benzonitrile

4-(Trifluoromethyl)benzonitrile is a versatile fluorinated aromatic compound. The presence of both a nitrile (-CN) group and a trifluoromethyl (-CF₃) group on the benzene ring imparts unique electronic properties and chemical reactivity. These features make it an invaluable intermediate in the synthesis of a wide range of high-value molecules, particularly in the pharmaceutical and agrochemical industries.^[1] For instance, it is a key intermediate in the synthesis of the antidepressant drug fluvoxamine.^{[2][3]} Given its widespread use, a multitude of names and identifiers have emerged from systematic nomenclature systems, commercial suppliers, and regulatory databases, necessitating a clear and consolidated reference.

Core Chemical Identifiers

To ensure unambiguous identification, every chemical compound is assigned a set of unique identifiers. For **4-(Trifluoromethyl)benzonitrile**, the most critical of these are:

- **CAS Registry Number:** 455-18-5. This is the most universally accepted, unique identifier assigned by the Chemical Abstracts Service (CAS) and is essential for database searches and regulatory submissions.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **IUPAC Name:** **4-(trifluoromethyl)benzonitrile**. This is the systematic name generated according to the rules of the International Union of Pure and Applied Chemistry, providing an unambiguous structural description.[\[5\]](#)
- **Molecular Formula:** C₈H₄F₃N. This formula denotes the elemental composition of the molecule.[\[1\]](#)[\[3\]](#)[\[5\]](#)

A summary of these and other key identifiers from major chemical databases is presented in the table below.

Identifier	Value	Source (Example)
CAS Registry Number	455-18-5	PubChem, NIST, Sigma-Aldrich [2] [5] [6]
IUPAC Name	4-(trifluoromethyl)benzonitrile	PubChem [5]
PubChem CID	67995	PubChem [1] [5]
EC Number	207-239-1	PubChem, Sigma-Aldrich [2] [5]
MDL Number	MFCD00001826	Chem-Impex, Sigma-Aldrich [1] [2]
Molecular Formula	C ₈ H ₄ F ₃ N	PubChem [1] [5]
Molecular Weight	171.12 g/mol	PubChem [1] [5]

Compendium of Synonyms and Alternative Names

The diverse applications and commercial availability of this compound have led to a variety of names. Understanding these alternatives is vital for comprehensive literature and patent searches. The names can be broadly categorized based on their structural description.

Systematic and Semi-Systematic Variants: These names often follow established chemical nomenclature rules but may differ in the priority given to functional groups.

- Benzonitrile, 4-(trifluoromethyl)-[5][6]
- 4-Trifluoromethylbenzonitrile[5][6]
- p-(Trifluoromethyl)benzonitrile[5][6]
- Benzonitrile, p-(trifluoromethyl)-[5][6]
- 4-Trifluoromethylbenzoic acid nitrile[5][6]

Names Based on the "Tolunitrile" Root: These names treat the molecule as a derivative of tolunitrile (methylbenzonitrile).

- α,α,α -Trifluoro-p-tolunitrile[1][3][7][8][9]
- a,a,a-Trifluoro-p-tolunitrile[1]
- alpha,alpha,alpha-Trifluoro-p-tolunitrile[5]
- α,α,α -Trifluoro-p-toluonitrile[5][6]
- .alpha.,.alpha.,.alpha.-Trifluoro-p-toluonitrile[5]
- alpha,alpha,alpha-Trifluoro-4-toluonitrile[5]

Names Based on the "Benzotrifluoride" Root: These names consider the molecule a derivative of benzotrifluoride (trifluoromethylbenzene).

- 4-Cyanobenzotrifluoride[1][5][7]
- p-Cyanobenzotrifluoride[5][6]

Structural and Line-Formula Representations

A precise understanding of a chemical's identity is rooted in its structure. Various notation systems are used to represent this structure in a machine-readable format.

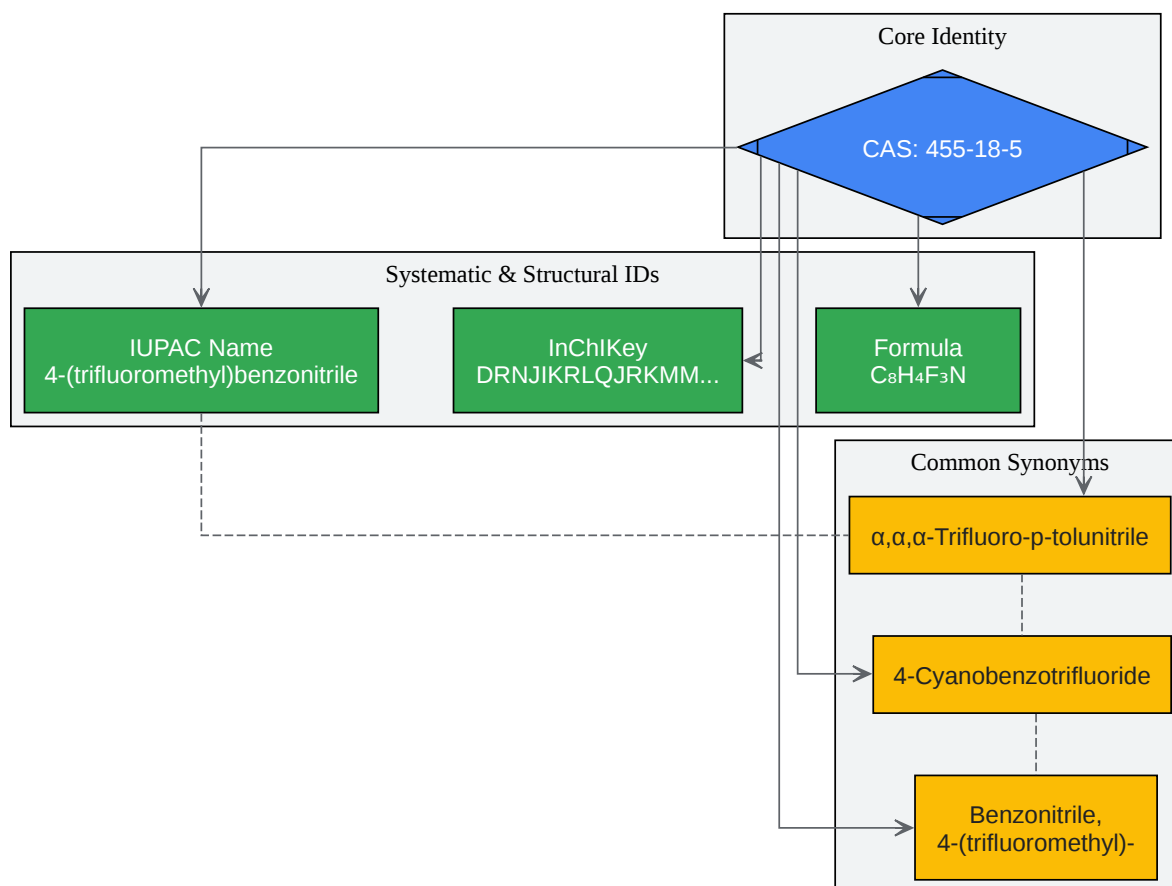
- SMILES (Simplified Molecular-Input Line-Entry System): C1=CC(=CC=C1C#N)C(F)(F)F[5] or FC(F)(F)c1ccc(cc1)C#N

- InChI (International Chemical Identifier):InChI=1S/C8H4F3N/c9-8(10,11)7-3-1-6(5-12)2-4-7/h1-4H[\[5\]](#)[\[6\]](#)
- InChIKey:DRNJIKRLQJRKMM-UHFFFAOYSA-N[\[5\]](#)[\[6\]](#)

These identifiers are crucial for cheminformatics applications, database cross-referencing, and ensuring the correct molecule is being discussed or ordered.

Visualization of Nomenclature Hierarchy

To clarify the relationships between the core structure and its various identifiers, the following diagram illustrates the logical connections. The CAS number serves as the central, unambiguous link to the chemical structure, from which all systematic names, synonyms, and line notations are derived.



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Caption: Hierarchical relationship of identifiers for **4-(Trifluoromethyl)benzonitrile**.

Conclusion

The accurate identification of chemical compounds is a foundational requirement for rigorous scientific research and development. **4-(Trifluoromethyl)benzonitrile**, a compound of significant industrial importance, is known by a variety of names derived from different nomenclature systems and commercial practices. This guide provides a consolidated and authoritative overview of these synonyms and identifiers. By referencing the CAS number 455-18-5 and the IUPAC name **4-(trifluoromethyl)benzonitrile**, professionals can ensure maximum clarity, avoid ambiguity in communication and procurement, and facilitate more effective information retrieval from scientific databases and literature.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Nomenclature of 4-(Trifluoromethyl)benzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042179#4-trifluoromethyl-benzonitrile-synonyms-and-alternative-names]

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